

Application Note: Ultrasound-Assisted Extraction of Cannabidiolic Acid (CBDA)

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Compound of Interest

Compound Name: *Cannabidiolic acid*

Cat. No.: B030105

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AN-CBDA-UAE-001

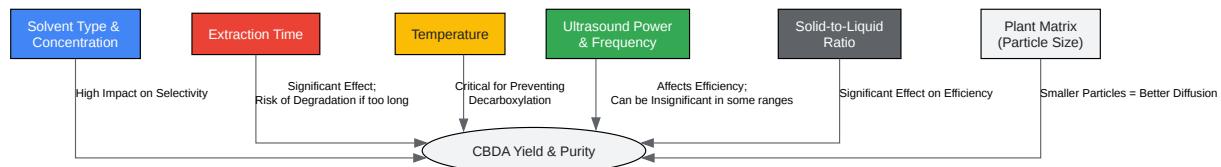
Audience: Researchers, scientists, and drug development professionals.

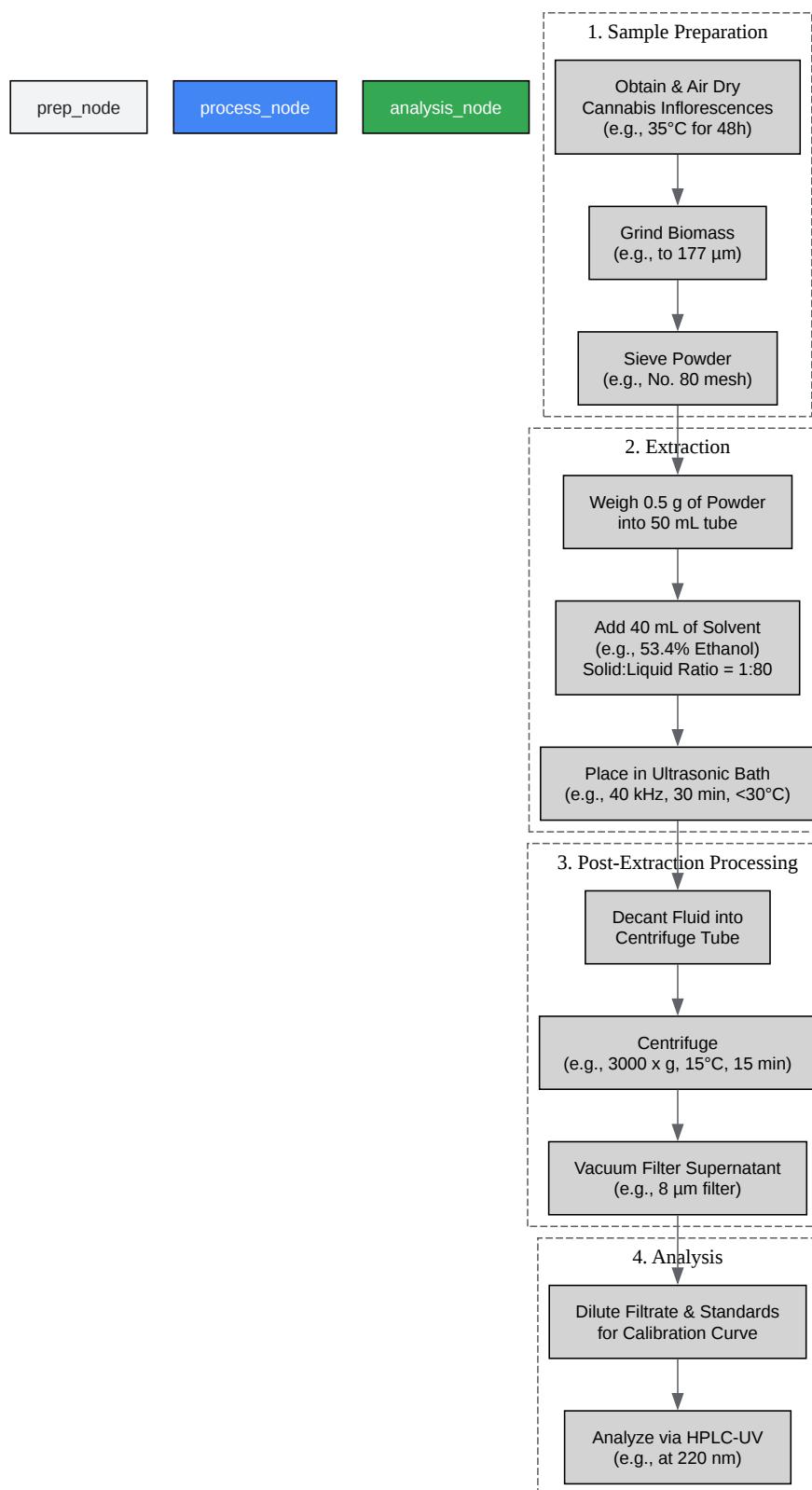
Introduction: Ultrasound-Assisted Extraction (UAE) is a highly efficient and green method for isolating bioactive compounds from plant matrices.^{[1][2]} This technique utilizes high-frequency sound waves (20-200 kHz) to generate acoustic cavitation—the formation and violent collapse of microscopic bubbles.^{[3][4]} This process creates intense local shear forces, disrupting plant cell walls and accelerating mass transfer, which significantly enhances the release of target compounds into the solvent.^{[3][5][6]} Compared to conventional methods like maceration or Soxhlet extraction, UAE offers numerous advantages, including higher yields, drastically reduced extraction times (minutes versus hours), lower energy consumption, and the ability to use safer, greener solvents.^{[2][3][5][7]}

Cannabidiolic acid (CBDA) is the acidic precursor to cannabidiol (CBD) and is abundant in raw cannabis and hemp biomass.^{[6][8]} As research into the therapeutic potential of acidic cannabinoids grows, developing efficient extraction methods that preserve the integrity of these thermally sensitive molecules is critical. CBDA is prone to decarboxylation (conversion to CBD) when exposed to heat, a factor that must be carefully controlled during extraction.^{[6][9][10]} This document provides a detailed overview of the key parameters, protocols, and quantitative outcomes for the ultrasound-assisted extraction of CBDA.

Key Parameters and Their Influence on CBDA Extraction

The efficiency and selectivity of UAE for CBDA are governed by several critical parameters. The interplay between these factors determines the final yield and purity of the extract.



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